

# Application Notes and Protocols for 1-Methylpyridinium Chloride

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## Compound of Interest

Compound Name: *1-Methylpyridinium chloride*

Cat. No.: *B126416*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **1-Methylpyridinium chloride** (CAS No. 7680-73-1). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

## Hazard Identification and Classification

**1-Methylpyridinium chloride** is a toxic compound if swallowed and can cause skin and serious eye irritation.[\[1\]](#) It is classified as a toxic solid, organic, n.o.s. for transportation.[\[1\]](#)[\[2\]](#)

GHS Hazard Statements:

- H301: Toxic if swallowed.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Methylpyridinium chloride** is provided in the table below.

Property	Value	Reference
CAS Number	7680-73-1	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> CIN	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	129.59 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Appearance	White to almost white powder or crystals. <a href="#">[3]</a> <a href="#">[5]</a>	<a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	138-144 °C	<a href="#">[3]</a> <a href="#">[7]</a>
Solubility	Soluble in Methanol.	<a href="#">[7]</a>
Hygroscopicity	Hygroscopic. <a href="#">[3]</a> <a href="#">[7]</a>	<a href="#">[3]</a> <a href="#">[7]</a>

## Safe Handling Protocols

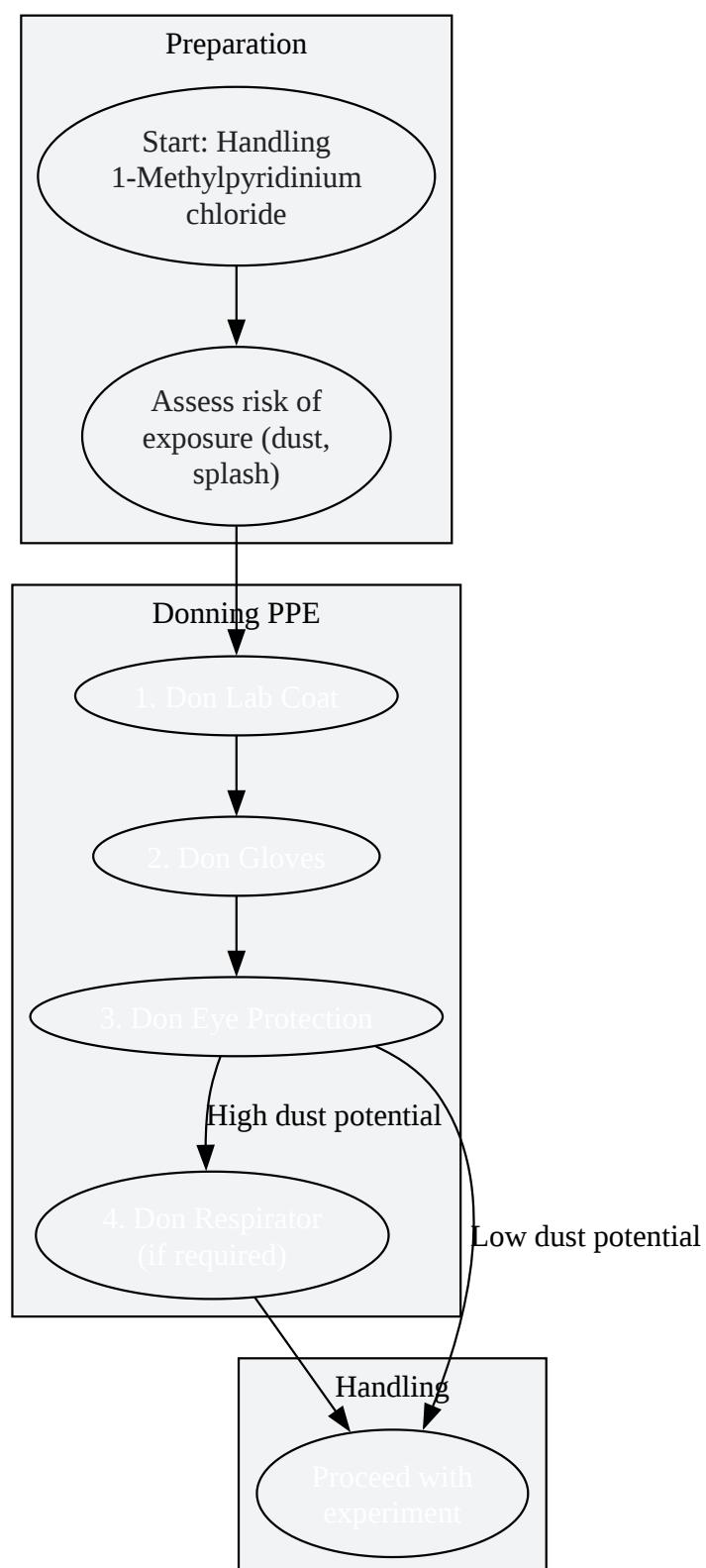
### Engineering Controls

- Work with **1-Methylpyridinium chloride** should be conducted in a well-ventilated area.
- For procedures that may generate dust, a fume hood or an exhaust ventilation system should be used.[\[2\]](#)
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Methylpyridinium chloride**:

PPE	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. <a href="#">[2]</a>	To prevent eye contact which can cause serious irritation. <a href="#">[2]</a>
Hand Protection	Chemically resistant gloves. Nitrile or neoprene gloves are recommended for incidental contact. For prolonged contact, consult glove manufacturer's resistance data.	To prevent skin contact which can cause irritation. <a href="#">[2]</a>
Skin and Body Protection	A lab coat or impervious clothing should be worn to prevent skin exposure. <a href="#">[2]</a>	To protect against accidental spills and contamination of personal clothing.
Respiratory Protection	For large quantities or when dust formation is likely, a NIOSH/MSHA-approved respirator with a particulate filter is recommended.	To prevent inhalation of the toxic dust.

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## Storage Procedures

Proper storage of **1-Methylpyridinium chloride** is essential to maintain its stability and prevent hazardous situations.

Storage Condition	Requirement	Rationale
Temperature	Store in a cool place.[2] Some suppliers recommend storage at <15°C.[3]	To ensure chemical stability.
Atmosphere	Store under an inert gas (e.g., argon).[3][8]	The compound is hygroscopic and sensitive to moisture.[3][7]
Container	Keep container tightly closed. [2]	To prevent contamination and moisture absorption.
Location	Store in a dry and well-ventilated place.[2]	To prevent degradation and ensure a safe storage environment.
Incompatibilities	Specific data on incompatible materials is limited. As a general precaution, avoid strong oxidizing agents.	To prevent potentially hazardous reactions.

## Experimental Protocols

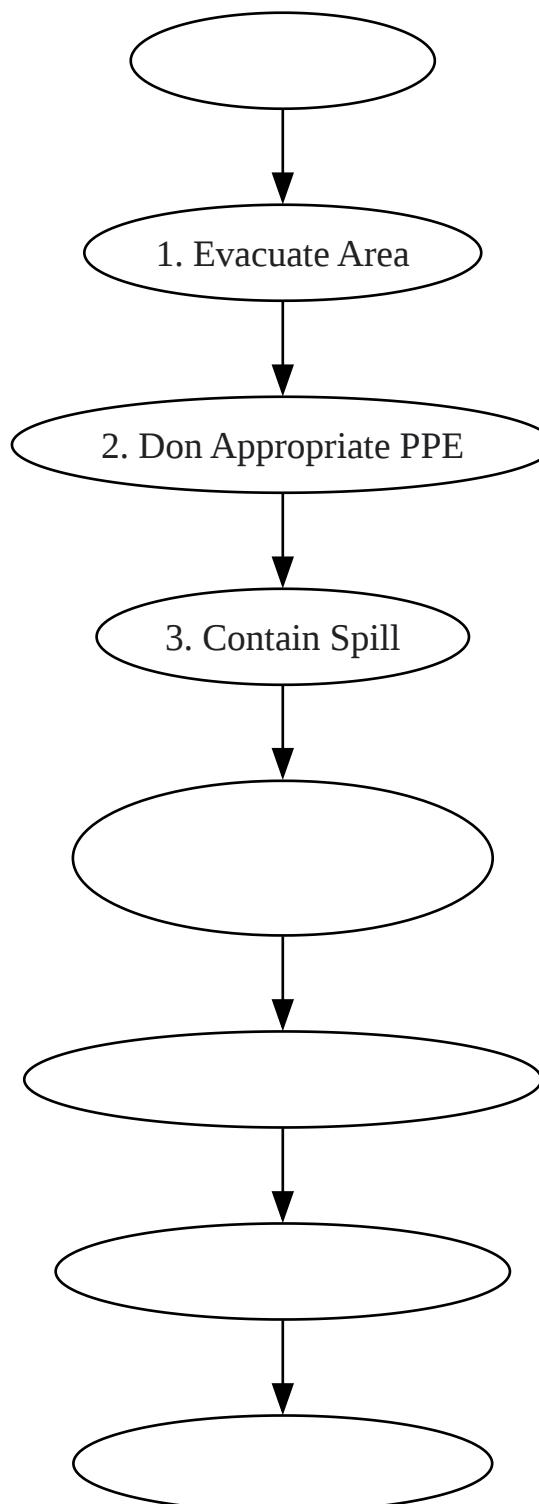
### Weighing and Dispensing

- Perform all weighing and dispensing operations within a fume hood or a ventilated enclosure to minimize dust inhalation.
- Use a dedicated set of spatulas and weighing boats.
- Clean the weighing area and equipment thoroughly after use to prevent cross-contamination.

## Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the immediate area.[[2](#)]
- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear the appropriate PPE, including respiratory protection, gloves, and eye protection.  
[[2](#)]
- Containment: Prevent further spread of the spill.[[2](#)]
- Clean-up:
  - For solid spills, carefully sweep or scoop up the material and place it into a labeled, sealed container for disposal.[[2](#)] Avoid generating dust.[[2](#)]
  - Do not let the product enter drains.[[2](#)]
- Decontamination: Decontaminate the spill area with a suitable cleaning agent and wipe dry.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

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## First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Protocol
Ingestion	If swallowed, rinse mouth with water. <a href="#">[2]</a> Immediately call a POISON CENTER or doctor. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> Never give anything by mouth to an unconscious person. <a href="#">[2]</a>
Skin Contact	Wash off with soap and plenty of water. <a href="#">[2]</a> Consult a physician. <a href="#">[2]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[2]</a>
Inhalation	If inhaled, move the person into fresh air. <a href="#">[2]</a> If not breathing, give artificial respiration. <a href="#">[2]</a> Consult a physician. <a href="#">[2]</a>

## Disposal

Dispose of **1-Methylpyridinium chloride** and its containers in accordance with all applicable local, state, and federal regulations.[\[3\]](#)[\[4\]](#)[\[5\]](#) This material may be considered a hazardous waste.

## Conclusion

The protocols and application notes outlined in this document are designed to ensure the safe handling and storage of **1-Methylpyridinium chloride**. By adhering to these guidelines, researchers, scientists, and drug development professionals can minimize risks and maintain a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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## References

- 1. calpaclab.com [calpaclab.com]
- 2. 1-Methylpyridinium chloride CAS#: 7680-73-1 [m.chemicalbook.com]
- 3. 1-Methylpyridinium chloride Safety Data Sheets(SDS) lookchem [lookchem.com]
- 4. veeprho.com [veeprho.com]
- 5. worksafebc.com [worksafebc.com]
- 6. 1-Methyl-pyridinium Chloride | LGC Standards [lgcstandards.com]
- 7. scbt.com [scbt.com]
- 8. Pyridinium, 1-methyl-, chloride (1:1) | C6H8ClN | CID 82116 - PubChem [pubchem.ncbi.nlm.nih.gov]
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